

Application Notes and Protocols: 5-(Dimethylaminomethyl)furfuryl alcohol hydrochloride

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Compound of Interest

Compound Name: 5-(Dimethylaminomethyl)furfuryl alcohol hydrochloride

Cat. No.: B118251

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Introduction:

5-(Dimethylaminomethyl)furfuryl alcohol hydrochloride is a versatile furan derivative that serves as a key building block in the synthesis of various pharmaceutical compounds. Its bifunctional nature, possessing both a reactive hydroxyl group and a dimethylaminomethyl side chain, makes it a valuable intermediate for introducing the furan moiety into larger molecules. This document provides detailed application notes and experimental protocols for the use of **5-(Dimethylaminomethyl)furfuryl alcohol hydrochloride**, with a primary focus on its well-established role in the synthesis of the H₂-histamine receptor antagonist, Ranitidine.

Physicochemical Properties

Property	Value	Reference
CAS Number	81074-81-9	[1]
Molecular Formula	C ₈ H ₁₄ ClNO ₂	[1]
Molecular Weight	191.66 g/mol	[1]
Alternate Name	Ranitidine Impurity F HCl	[1]

Application: Synthesis of Ranitidine

5-(Dimethylaminomethyl)furfuryl alcohol hydrochloride is a crucial precursor in the industrial synthesis of Ranitidine, a widely used medication for the treatment of peptic ulcer disease and gastroesophageal reflux disease (GERD). The synthesis involves a two-step process: conversion of the alcohol to a more reactive intermediate, followed by coupling with a second key fragment.

Synthetic Pathway Overview

The overall synthetic scheme for Ranitidine starting from 5-(Dimethylaminomethyl)furfuryl alcohol is outlined below. The initial step involves the conversion of the furfuryl alcohol to a chloromethylfuran derivative, which then reacts with N-(2-mercaptoethyl)-N'-methyl-2-nitro-1,1-ethenediamine to yield Ranitidine.^{[2][3]}

N-(2-mercaptoethyl)-N'-methyl-
2-nitro-1,1-ethenediamine

SOCl_2

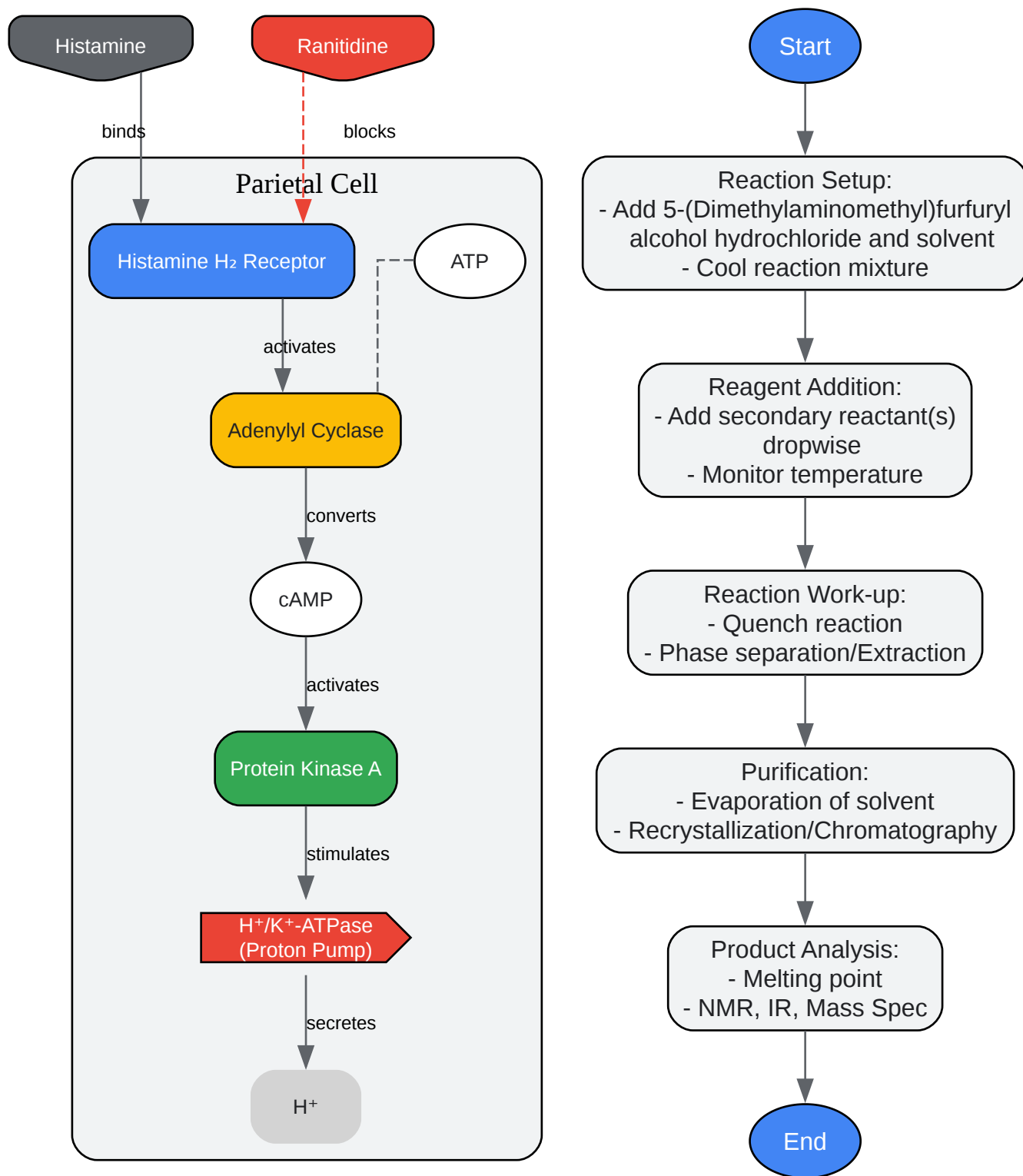
5-(Dimethylaminomethyl)furfuryl alcohol
hydrochloride

Chlorination

5-[(Dimethylamino)methyl]-2-
(chloromethyl)furan hydrochloride

Coupling

Ranitidine



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References

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- 2. Ranitidine synthesis - chemicalbook [chemicalbook.com]
- 3. newdrugapprovals.org [newdrugapprovals.org]
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